

Application Notes: Preparing TC OT 39 Stock Solutions with DMSO

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Compound of Interest

Compound Name: TC OT 39
CAS No.: 479232-57-0
Cat. No.: B611260

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Introduction

TC OT 39 is a potent, non-peptide partial agonist for the oxytocin receptor (OTR) and an antagonist for the V1a vasopressin receptor.[1][2] Specifically, it demonstrates EC50 values of 33 nM for the oxytocin receptor and 850 nM for the V2 vasopressin receptor, alongside a Ki of 330 nM for the V1a vasopressin receptor.[2] Due to its role in modulating these critical signaling pathways, **TC OT 39** is a valuable tool in research, particularly in studies related to uterine response and neurological functions.[3][4]

Accurate and consistent preparation of stock solutions is paramount for achieving reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for **TC OT 39**, offering high solubility.[5] These application notes provide a detailed protocol for the preparation, storage, and handling of **TC OT 39** stock solutions using DMSO, intended for researchers, scientists, and professionals in drug development.

Data Presentation

Quantitative data for **TC OT 39** is summarized below for easy reference.

Table 1: Chemical and Physical Properties of **TC OT 39**

Property	Value	Reference
Molecular Weight	600.78 g/mol	
Formula	C ₃₂ H ₄₀ N ₈ O ₂ S	
CAS Number	479232-57-0	
Purity	≥97%	
Appearance	Powder	[5]
Max Solubility in DMSO	100 mM	[2]

| Storage (Solid) | -20°C, desiccated |[5] |

Table 2: DMSO Volumes for Common Stock Concentrations

This table provides the required volume of DMSO to add to a specific mass of **TC OT 39** to achieve a desired stock concentration. Calculations are based on a molecular weight of 600.78 g/mol .[1] For batch-specific molecular weights, refer to the Certificate of Analysis provided by the supplier.[1]

Desired Concentration	Mass of TC OT 39: 1 mg	Mass of TC OT 39: 5 mg	Mass of TC OT 39: 10 mg
1 mM	1.66 mL	8.32 mL	16.65 mL
5 mM	0.33 mL	1.66 mL	3.33 mL
10 mM	0.17 mL	0.83 mL	1.66 mL
50 mM	0.03 mL	0.17 mL	0.33 mL
100 mM	0.017 mL	0.083 mL	0.17 mL

Experimental Protocols

Protocol 1: Preparation of a 10 mM TC OT 39 Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution from 5 mg of solid **TC OT 39**.

Safety Precautions:

- Always wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- DMSO can facilitate the absorption of other chemicals through the skin. Handle with caution.
- Perform all steps in a properly functioning chemical fume hood.

Materials and Equipment:

- **TC OT 39** solid powder (5 mg)
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated precision balance
- Sterile, amber, or light-protected vials with tight-sealing caps
- Calibrated micropipettes and sterile tips
- Vortex mixer
- (Optional) Sonicator water bath

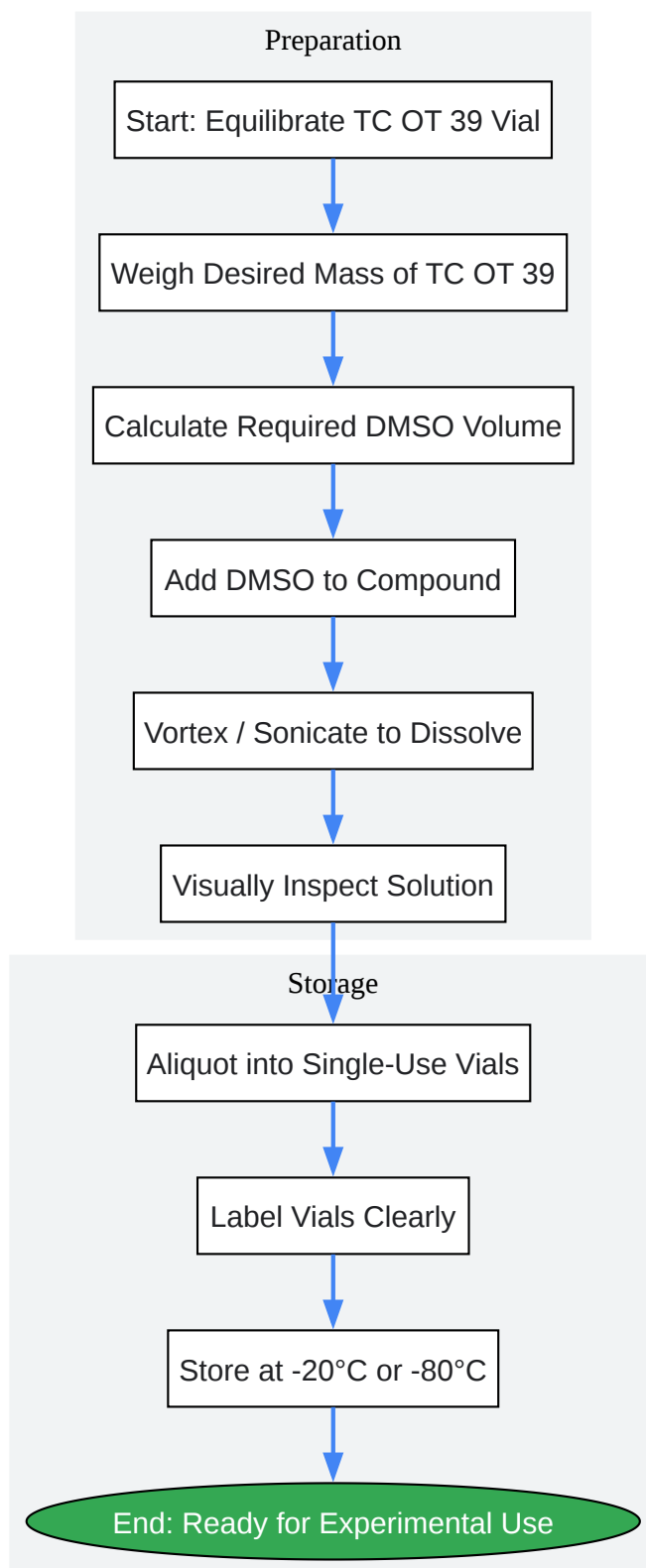
Procedure:

- **Equilibration:** Allow the vial containing the solid **TC OT 39** powder to equilibrate to room temperature for at least 60 minutes before opening to prevent condensation.[6]
- **Weighing:** Accurately weigh 5 mg of **TC OT 39** powder and transfer it into a sterile vial.

- **Solvent Calculation:** Based on Table 2, 0.83 mL (830 μ L) of DMSO is required to prepare a 10 mM solution from 5 mg of **TC OT 39**.
- **Dissolution:** Carefully add 830 μ L of anhydrous DMSO to the vial containing the compound.
- **Mixing:** Securely cap the vial and vortex thoroughly until the solid is completely dissolved. A brief sonication in a water bath can be used to aid dissolution if necessary.
- **Visual Inspection:** Visually inspect the solution to ensure there are no visible particulates. The solution should be clear.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in tightly sealed vials.^[6]
- **Labeling:** Clearly label each aliquot with the compound name ("**TC OT 39**"), concentration (10 mM), solvent (DMSO), preparation date, and your initials.
- **Final Storage:** Store the aliquots at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to six months).^{[6][7]}

Mandatory Visualizations

Experimental Workflow

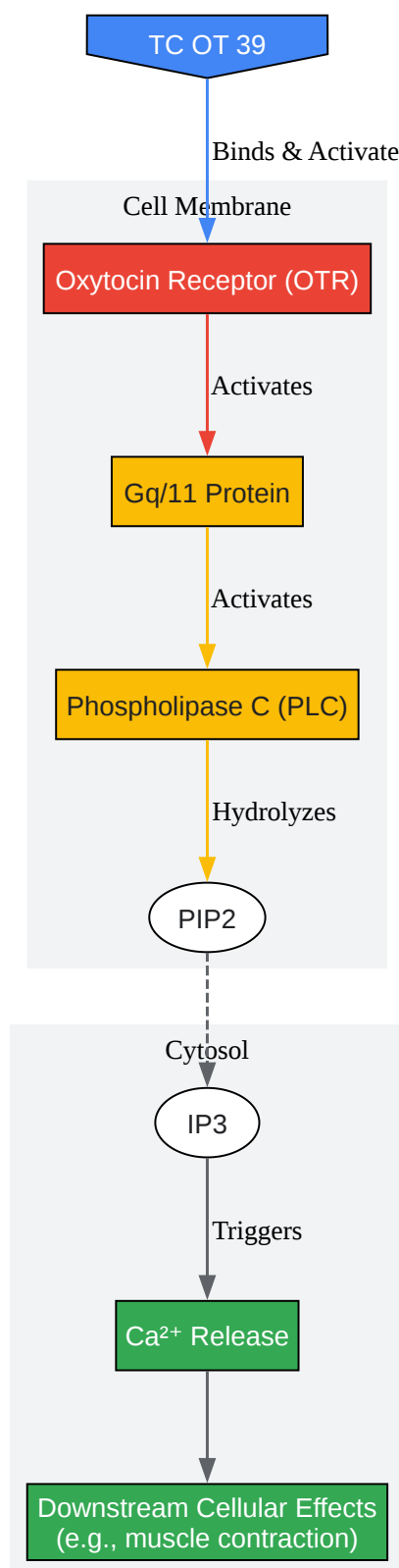


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Caption: Workflow for preparing **TC OT 39** stock solution.

TC OT 39 Signaling Pathway

TC OT 39 acts as a partial agonist at the oxytocin receptor (OTR), which is a G-protein coupled receptor (GPCR).[4] The primary signaling cascade initiated by OTR activation involves the Gq/11 alpha-subunit.[4] This activates Phospholipase C (PLC), leading to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 then binds to its receptor on the endoplasmic reticulum, triggering the release of intracellular calcium (Ca^{2+}), which mediates many of the downstream physiological effects.[4]



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Caption: Oxytocin receptor signaling pathway activated by **TC OT 39**.

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